

A Comprehensive Spectroscopic Guide to Disulfide, bis[2-nitro-4-(trifluoromethyl)phenyl]

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Compound of Interest

Compound Name: Disulfide, bis[2-nitro-4-(trifluoromethyl)phenyl]

CAS No.: 860-39-9

Cat. No.: B1265454

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Introduction

Disulfide, bis[2-nitro-4-(trifluoromethyl)phenyl] is a symmetrical aromatic disulfide with the chemical formula $C_{14}H_6F_6N_2O_4S_2$.^[1] Its structure is characterized by a disulfide linkage (-S-S-) connecting two 2-nitro-4-(trifluoromethyl)phenyl moieties. Each aromatic ring is substituted with two potent electron-withdrawing groups: a nitro group (-NO₂) at the ortho position and a trifluoromethyl group (-CF₃) at the para position relative to the disulfide bond. This unique substitution pattern profoundly influences the molecule's electronic structure and, consequently, its spectral properties.

This technical guide provides an in-depth analysis of the core spectroscopic characteristics of **Disulfide, bis[2-nitro-4-(trifluoromethyl)phenyl]**. We will delve into its Ultraviolet-Visible (UV-Vis), Nuclear Magnetic Resonance (¹H, ¹³C, and ¹⁹F NMR), and Mass Spectrometry (MS) profiles. The causality behind experimental choices, detailed protocols, and the interpretation of spectral data are presented to offer researchers, scientists, and drug development professionals a comprehensive resource for the characterization of this and structurally related compounds.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within a molecule. The spectrum is dictated by the presence of chromophores—functional groups that absorb light in the UV-visible range. In the target molecule, the nitroaromatic system is the dominant chromophore.

Core Principles and Expected Absorption

Aromatic compounds exhibit characteristic UV absorption bands arising from $\pi \rightarrow \pi^*$ transitions. The presence of a nitro group ($-\text{NO}_2$) typically results in strong absorption bands.[2][3][4] Furthermore, the disulfide bond itself is a chromophore, and its absorption characteristics are influenced by the C-S-S-C dihedral angle and the nature of the substituents on the aromatic rings.[5][6] The combination of the nitro and trifluoromethyl groups, both strong electron-withdrawing substituents, is expected to significantly modulate the energy of these electronic transitions. The absorption maximum for nitroaromatic compounds can vary widely (170-270 nm) depending on the molecular structure.[7][8]

Predicted UV-Vis Spectral Data

While specific experimental data for the title compound is not readily available in public literature, we can predict the absorption profile based on related structures like bis(4-nitrophenyl)disulfide.

Feature	Expected Wavelength (λ_{max})	Electronic Transition
Primary Absorption	230-280 nm	$\pi \rightarrow \pi^*$ transitions of the aromatic system
Secondary Absorption	300-350 nm	$n \rightarrow \pi^*$ transitions associated with the nitro group and disulfide linkage

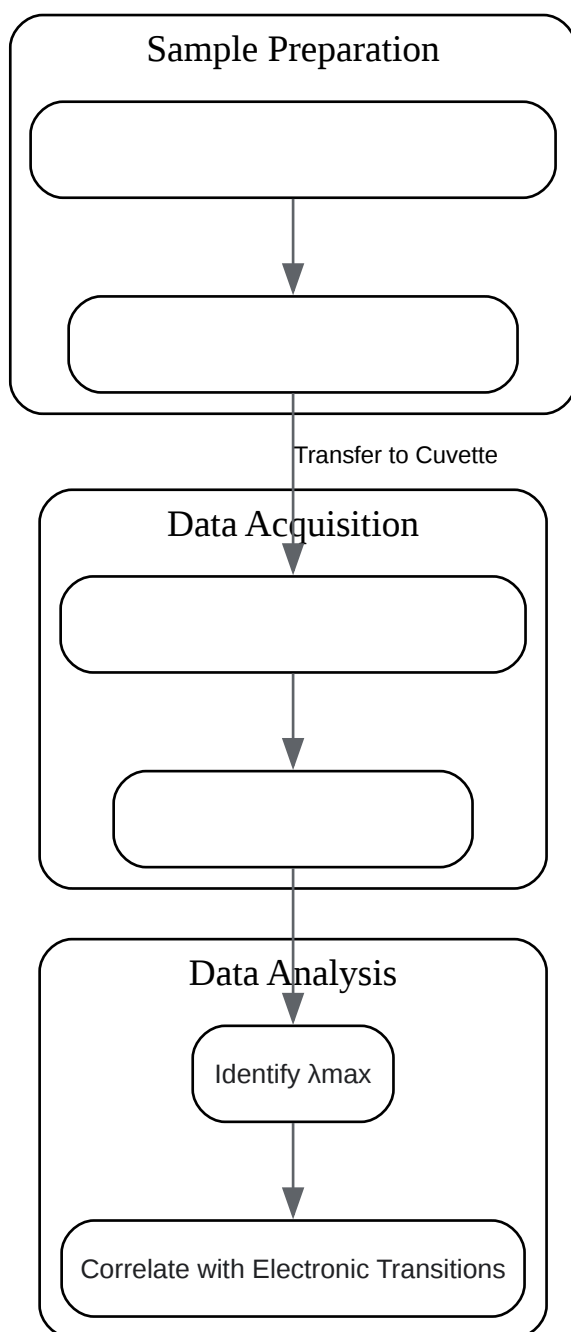
Note: These are estimated ranges. The actual λ_{max} values will be influenced by the solvent used.

Experimental Protocol for UV-Vis Spectroscopy

This protocol ensures the acquisition of a high-quality UV-Vis spectrum.

- **Instrumentation:** A dual-beam UV-Vis spectrophotometer (e.g., Cary 60) is recommended.
- **Solvent Selection:** Choose a UV-grade solvent that is transparent in the region of interest (200-800 nm) and in which the compound is soluble. Methanol, ethanol, or acetonitrile are suitable choices.
- **Sample Preparation:**
 - Prepare a stock solution of the compound at a concentration of approximately 1 mg/mL.
 - From the stock solution, prepare a dilute solution (e.g., 1-10 µg/mL) in the chosen solvent. The final concentration should yield an absorbance between 0.1 and 1.0 for the main absorption peak to ensure adherence to the Beer-Lambert law.
- **Data Acquisition:**
 - Calibrate the spectrophotometer using a cuvette filled with the pure solvent as a blank.
 - Rinse the sample cuvette with the prepared dilute solution before filling it.
 - Place the sample cuvette in the spectrophotometer and record the spectrum over a wavelength range of 200 to 800 nm.

Workflow for UV-Vis Analysis



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Caption: Workflow for UV-Vis Spectroscopic Analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules. For **Disulfide, bis[2-nitro-4-(trifluoromethyl)phenyl]**, ^1H , ^{13}C , and ^{19}F

NMR are all indispensable.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides information about the number, environment, and connectivity of protons in the molecule.

- Expected Spectral Features: Due to the molecule's C_2 symmetry, the two aromatic rings are chemically equivalent. This results in a simplified spectrum representing only three unique aromatic protons. The strong electron-withdrawing effects of the $-\text{NO}_2$ and $-\text{CF}_3$ groups will shift these proton signals significantly downfield compared to unsubstituted benzene (δ 7.26 ppm).
- Predicted ^1H NMR Data (in CDCl_3 , 500 MHz):

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~8.5	d (doublet)	~2.0 (^4J H-H)
H-5	~8.0	dd (doublet of doublets)	~8.5 (^3J H-H), ~2.0 (^4J H-H)
H-6	~7.8	d (doublet)	~8.5 (^3J H-H)

- Interpretation: The proton at C-3 (ortho to $-\text{NO}_2$ and meta to $-\text{CF}_3$) will be the most deshielded. It will appear as a doublet due to a small four-bond coupling to H-5. The proton at C-6 (ortho to the disulfide) will be a doublet due to a three-bond coupling to H-5. The proton at C-5 will be a doublet of doublets, coupling to both H-3 and H-6.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the carbon framework of the molecule.

- Expected Spectral Features: The molecule's symmetry means only six aromatic carbon signals are expected. The carbon attached to the $-\text{CF}_3$ group will appear as a quartet due to one-bond C-F coupling (^1JCF), which is a hallmark of the trifluoromethyl group. The other carbons will also show smaller long-range C-F couplings.

- Predicted ^{13}C NMR Data (in CDCl_3 , 125 MHz):

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity (due to C-F coupling)
C-S (C-1)	~135	s
C-NO ₂ (C-2)	~148	s
C-3	~125	q
C-CF ₃ (C-4)	~130	q ($^1\text{JCF} \approx 272$ Hz)
C-5	~128	s
C-6	~132	s
-CF ₃	~123	q ($^1\text{JCF} \approx 272$ Hz)

^{19}F NMR Spectroscopy

^{19}F NMR is extremely useful for fluorinated compounds due to the 100% natural abundance and high sensitivity of the ^{19}F nucleus.[\[9\]](#)

- Expected Spectral Features: The two -CF₃ groups are in identical chemical environments. Therefore, a single, sharp singlet is expected in the proton-decoupled ^{19}F NMR spectrum.
- Predicted ^{19}F NMR Data (in CDCl_3):

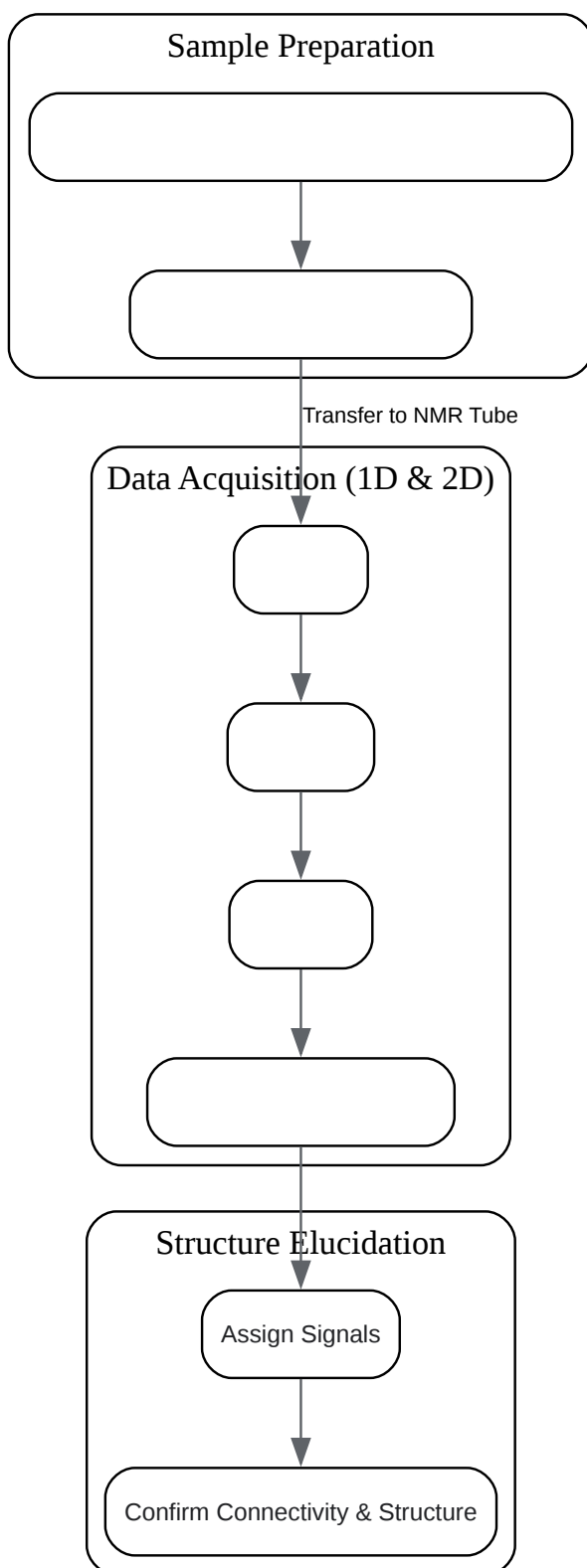
Fluorine Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
-CF ₃	~ -63	s (singlet)

Note: Chemical shift is relative to CFCl_3 (δ 0.0 ppm). Trifluorotoluene (δ -63.72 ppm) is also a common reference.[\[10\]](#)

Experimental Protocol for NMR Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., Bruker 500 MHz) equipped with a broadband probe is required. For ^{19}F NMR, a probe capable of observing the fluorine frequency is necessary.[\[11\]](#)
- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) for ^1H and ^{13}C NMR referencing (δ 0.0 ppm). For ^{19}F NMR, an external or internal reference such as CFCl_3 can be used.
- Data Acquisition:
 - Acquire a standard ^1H spectrum.
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Acquire a proton-decoupled ^{19}F spectrum.
 - For unambiguous assignments, 2D NMR experiments like COSY (^1H - ^1H), HSQC (^1H - ^{13}C), and HMBC (^1H - ^{13}C) can be performed.

Workflow for NMR Analysis



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Caption: Workflow for Comprehensive NMR Structural Analysis.

Mass Spectrometry (MS)

Mass spectrometry is a critical analytical technique used to measure the mass-to-charge ratio (m/z) of ions, allowing for the determination of molecular weight and elemental composition.

Core Principles and Expected Fragmentation

In MS, a molecule is ionized and the resulting molecular ion and its fragments are detected. For disulfides, a characteristic fragmentation is the cleavage of the S-S bond.^{[12][13]} The analysis of fragmentation patterns provides corroborating evidence for the proposed structure. High-resolution mass spectrometry (HRMS) can determine the elemental formula with high accuracy.

Predicted Mass Spectrometry Data

Property	Value	Source
Molecular Formula	C ₁₄ H ₆ F ₆ N ₂ O ₄ S ₂	-
Molecular Weight	444.33 g/mol	-
Monoisotopic Mass	443.96732 Da	[1]
Predicted [M+H] ⁺	444.97460 m/z	[1]
Predicted [M+Na] ⁺	466.95654 m/z	[1]
Predicted [M-H] ⁻	442.96004 m/z	[1]

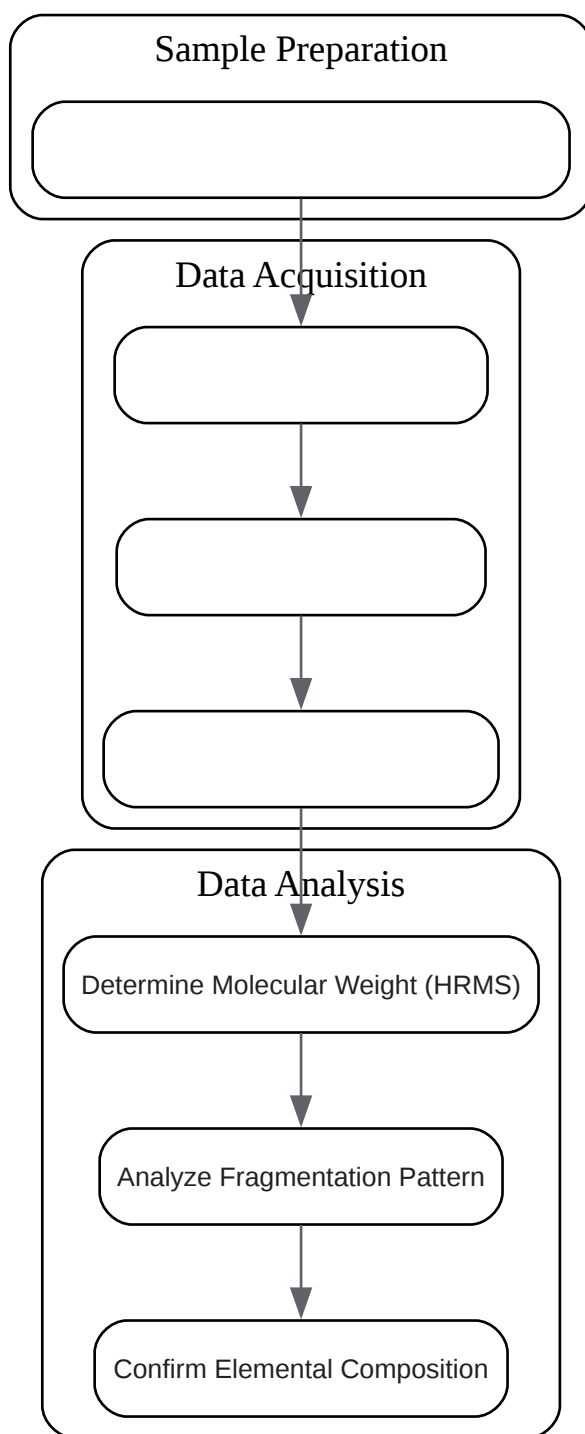
- **Key Fragmentation Pathway:** The most likely fragmentation is the homolytic or heterolytic cleavage of the disulfide bond, which would result in a fragment ion with an m/z corresponding to the 2-nitro-4-(trifluoromethyl)phenylthio radical or cation/anion (C₇H₃F₃NO₂S), approximately 222.0 m/z .

Experimental Protocol for Mass Spectrometry

- **Instrumentation:** An LC-MS system with an Electrospray Ionization (ESI) source or a GC-MS with an Electron Ionization (EI) source is suitable. A high-resolution mass analyzer (e.g., Orbitrap, TOF) is preferred for accurate mass measurements.
- **Sample Preparation:**

- For LC-MS (ESI): Prepare a dilute solution (1-10 $\mu\text{g/mL}$) of the compound in a suitable solvent like methanol or acetonitrile.
- For GC-MS (EI): Prepare a slightly more concentrated solution in a volatile solvent like dichloromethane or ethyl acetate.
- Data Acquisition:
 - Inject the sample into the instrument.
 - Acquire data in both positive and negative ion modes (for ESI) to observe different adducts.
 - Perform MS/MS (or MS^2) fragmentation analysis on the parent ion to confirm the structure.

Workflow for Mass Spectrometry Analysis



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